An In-Depth Technical Guide on the Solubility and Stability of Ferroquine (FPPQ)

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Compound of Interest

Compound Name: *FPPQ*

Cat. No.: *B12429162*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of Ferroquine (**FPPQ**), a pivotal antimalarial agent. Focusing on its solubility and stability, this document furnishes detailed data, experimental protocols, and visual representations to aid researchers, scientists, and drug development professionals in their work with this compound.

Introduction to Ferroquine (FPPQ)

Ferroquine, a 4-aminoquinoline derivative, stands out due to the incorporation of a ferrocene moiety. This structural feature contributes to its unique physicochemical properties and its efficacy against chloroquine-resistant strains of Plasmodium falciparum. Understanding its solubility and stability is paramount for formulation development, bioavailability enhancement, and ensuring therapeutic efficacy and safety.

Solubility Profile of FPPQ

The solubility of a drug substance is a critical determinant of its absorption and bioavailability. **FPPQ**, being a lipophilic weak base, exhibits pH-dependent solubility.

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Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **FPPQ** in various solvents. It is important to note that comprehensive data across a wide range of conditions is still an area of active research.

Solvent System	Temperature (°C)	Solubility	Method
Water	Not Specified	10 mg/mL[1]	Not Specified
Dimethyl Sulfoxide (DMSO)	Not Specified	2 mg/mL (clear)[1]	Not Specified
Dimethyl Sulfoxide (DMSO)	Warmed	5 mg/mL (clear)[1]	Not Specified
Dimethyl Sulfoxide (DMSO)	Not Specified	20 mg/mL (clear)[1]	Not Specified

Note: The significant increase in solubility in DMSO upon warming suggests a positive temperature coefficient for solubility in this solvent. The high solubility in water is noteworthy for a lipophilic compound and may be influenced by the pH of the solution.

Physicochemical Properties Influencing Solubility

Several key physicochemical parameters of **FPPQ** govern its solubility behavior:

Parameter	Value	Comparison with Chloroquine (CQ)	Reference
pKa1	8.19	Lower (CQ: 10.03)	[2][3]
pKa2	6.99	Lower (CQ: 7.94)	[2][3]
Log D at pH 7.4	2.95	Higher (CQ: 0.85)	[2][3]
Log D at pH 5.2	-0.77	Higher (CQ: -1.2)	[2][3]

The lower pKa values of **FPPQ** compared to chloroquine suggest it is a weaker base. Its higher Log D value at physiological pH (7.4) indicates greater lipophilicity, which can influence its

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membrane permeability and accumulation in lipidic environments.[2][3]

Stability Profile of FPPQ

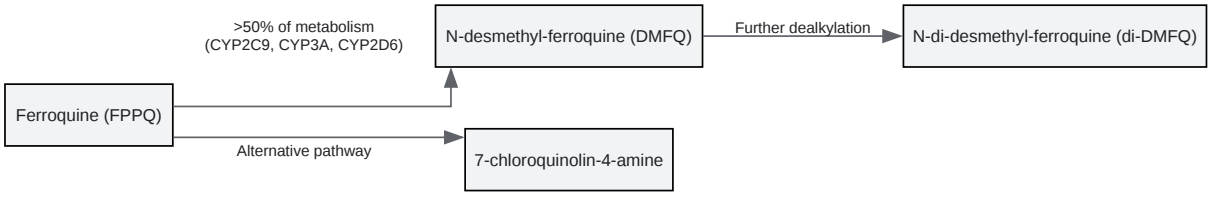
The stability of a drug substance is crucial for maintaining its potency and safety throughout its shelf life. **FPPQ** stability is influenced by various environmental factors.

Degradation Pathways

The primary degradation pathway for **FPPQ** involves metabolism, specifically N-dealkylation.

- Metabolic Degradation: In vivo, **FPPQ** is primarily metabolized in the liver by cytochrome P450 enzymes, including CYP2C9, CYP3A, and CYP2D6.[2] This process leads to the formation of two major metabolites:
  - N-desmethyl-ferroquine (DMFQ): The major metabolite.
  - N-di-desmethyl-ferroquine (di-DMFQ): A subsequent metabolite formed from DMFQ.[2]
  - Another metabolic pathway can lead to the formation of 7-chloroquinolin-4-amine.[2]

It is noteworthy that the generation of hydroxyl radicals in the micromolar range, which can occur due to the ferrocene moiety, does not appear to significantly affect the stability of **FPPQ** itself.[4]



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Metabolic Degradation Pathway of Ferroquine.

Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the stability-indicating nature of analytical methods. While specific forced degradation data for **FPPQ** is limited in the public domain, studies on the closely related chloroquine have shown susceptibility to alkaline hydrolysis and oxidation.[5][6]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the solubility and stability of **FPPQ**.

Solubility Determination: Shake-Flask Method

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound.

Objective: To determine the equilibrium solubility of **FPPQ** in a specific solvent.

Materials:

- Ferroquine (**FPPQ**) powder
- Solvent of interest (e.g., water, phosphate buffer at various pH, organic solvents)
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer with a temperature-controlled water bath
- Centrifuge
- Analytical balance
- HPLC-UV system or UV-Vis spectrophotometer

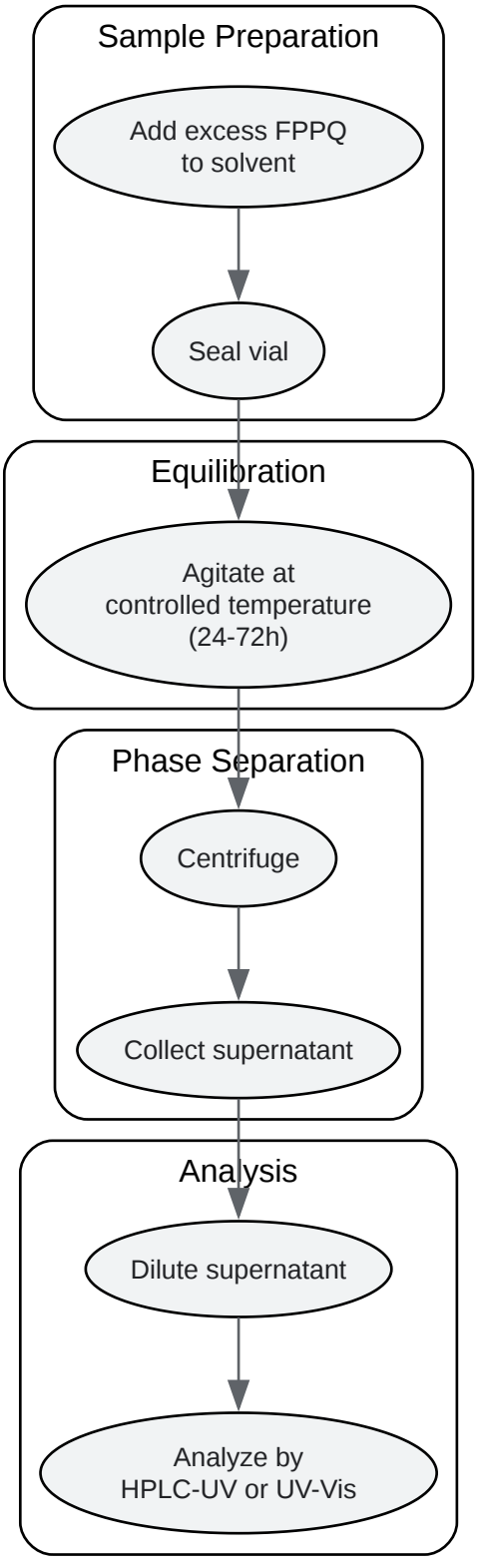
Procedure:

- Add an excess amount of **FPPQ** powder to a glass vial containing a known volume of the solvent.
- Seal the vial tightly to prevent solvent evaporation.

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- Place the vial in an orbital shaker or on a magnetic stirrer in a temperature-controlled water bath (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- After equilibration, stop the agitation and allow the suspension to settle.
- Centrifuge the suspension at a high speed to separate the undissolved solid.
- Carefully withdraw a clear aliquot of the supernatant.
- Dilute the supernatant with the solvent as necessary to bring the concentration within the linear range of the analytical method.
- Analyze the concentration of **FPPQ** in the diluted supernatant using a validated HPLC-UV or UV-Vis spectrophotometric method.
- Calculate the solubility of **FPPQ** in the solvent, expressed in mg/mL or µg/mL.

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Shake-Flask Solubility Determination Workflow.

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Stability-Indicating HPLC-UV Method

A stability-indicating analytical method is crucial for accurately quantifying the decrease of the active pharmaceutical ingredient (API) and the formation of degradation products during stability studies. The following protocol is a general guideline for a stability-indicating HPLC-UV method for **FPPQ**, based on methods for similar 4-aminoquinoline compounds.

Objective: To develop and validate an HPLC-UV method for the quantification of **FPPQ** and its degradation products.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Data acquisition and processing software

Chromatographic Conditions (Example):

- Mobile Phase: A mixture of a buffered aqueous solution (e.g., phosphate buffer, pH adjusted) and an organic modifier (e.g., acetonitrile or methanol). The exact ratio should be optimized for optimal separation.
- Flow Rate: 1.0 mL/min
- Column Temperature: Ambient or controlled (e.g., 30 °C)
- Detection Wavelength: Determined by the UV-Vis spectrum of **FPPQ** (e.g., around 254 nm or 343 nm, common for quinoline derivatives).
- Injection Volume: 10-20 µL

Procedure:

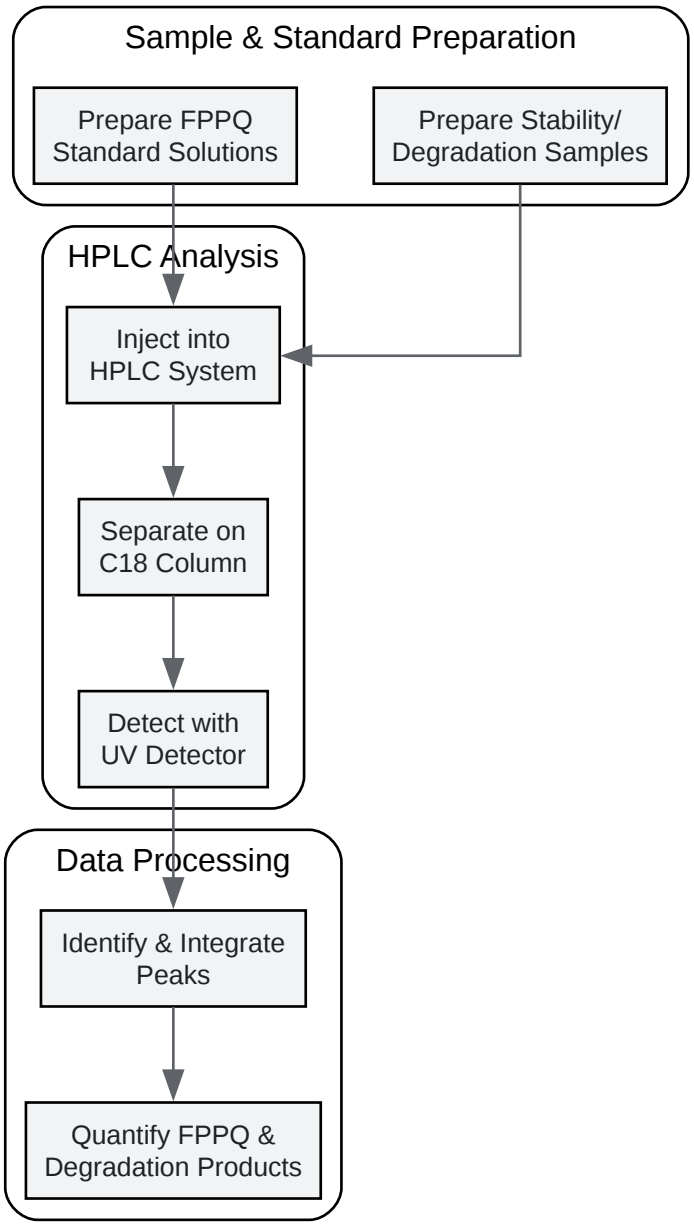
- Standard Solution Preparation: Prepare a stock solution of **FPPQ** reference standard in a suitable solvent (e.g., mobile phase or a mixture of water and organic solvent). Prepare a

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series of working standard solutions by diluting the stock solution to cover the expected concentration range.

- Sample Preparation:
  - For Stability Samples: Dissolve or dilute the stability sample in the mobile phase to a known concentration.
  - For Forced Degradation Samples: After subjecting the **FPPQ** sample to stress conditions, neutralize the solution if necessary and dilute it with the mobile phase to a suitable concentration.
- Chromatographic Analysis: Inject the standard and sample solutions into the HPLC system.
- Data Analysis:
  - Identify the peaks corresponding to **FPPQ** and its degradation products based on their retention times.
  - Calculate the concentration of **FPPQ** and the relative amounts of degradation products using the peak areas from the chromatograms and the calibration curve generated from the standard solutions.

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Stability-Indicating HPLC-UV Analysis Workflow.

Forced Degradation Study Protocol

This protocol outlines the conditions for conducting forced degradation studies on **FPPQ** as per ICH guidelines to identify potential degradation products and pathways.

Objective: To investigate the degradation of **FPPQ** under various stress conditions.

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Stress Conditions:

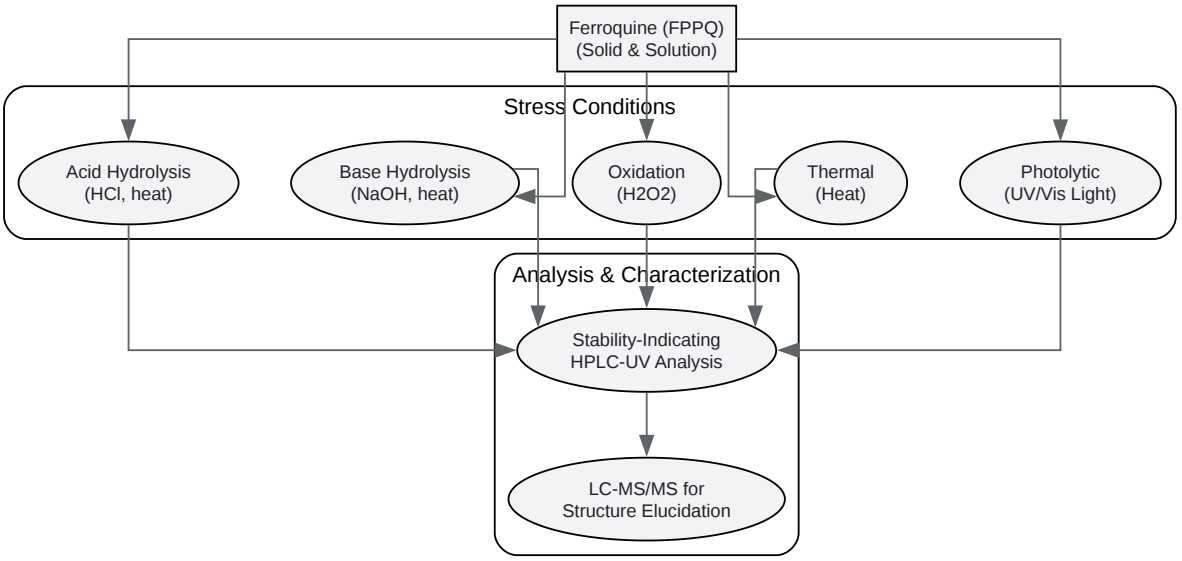
- Acid Hydrolysis:
  - Treat **FPPQ** solution with 0.1 M HCl at an elevated temperature (e.g., 60-80 °C) for a defined period.
  - Neutralize the solution before analysis.
- Base Hydrolysis:
  - Treat **FPPQ** solution with 0.1 M NaOH at an elevated temperature (e.g., 60-80 °C) for a defined period.
  - Neutralize the solution before analysis.
- Oxidative Degradation:
  - Treat **FPPQ** solution with a solution of hydrogen peroxide (e.g., 3-30%) at room temperature or slightly elevated temperature.
- Thermal Degradation:
  - Expose solid **FPPQ** powder to dry heat (e.g., 60-80 °C) in an oven for a specified duration.
  - Also, heat a solution of **FPPQ**.
- Photodegradation:
  - Expose a solution of **FPPQ** and solid **FPPQ** powder to UV and visible light in a photostability chamber, as per ICH Q1B guidelines.

Procedure:

- Prepare solutions of **FPPQ** in appropriate solvents for each stress condition. For solid-state studies, use the neat API.

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- Expose the samples to the respective stress conditions for a predetermined time. The goal is to achieve 5-20% degradation.
- At various time points, withdraw samples and quench the degradation reaction if necessary (e.g., by neutralization).
- Analyze the stressed samples using a validated stability-indicating HPLC method.
- Characterize the major degradation products using techniques such as LC-MS/MS to elucidate their structures.



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Forced Degradation Study Workflow.

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of Ferroquine (**FPPQ**). The compiled data and detailed experimental protocols are intended to

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serve as a valuable resource for researchers and professionals in the field of drug development. Further research is warranted to generate a more comprehensive quantitative solubility profile across a wider range of solvents and pH conditions, and to fully elucidate the degradation pathways under various stress conditions. Such data will be instrumental in optimizing formulations and ensuring the delivery of a safe and effective antimalarial therapeutic.

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